

Pigment Yellow 155: A Cost-Performance Analysis for Industrial Applications

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Compound of Interest

Compound Name: *Pigment Yellow 155*

Cat. No.: *B3429796*

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A comprehensive guide for researchers and formulators, this document provides a detailed cost-performance analysis of **Pigment Yellow 155** (PY 155) in comparison to other common yellow pigments used in industrial applications. This guide includes quantitative data summarized in tables, detailed experimental protocols for performance evaluation, and visualizations to aid in decision-making.

Pigment Yellow 155 is a high-performance disazo condensation pigment known for its greenish-yellow shade, good lightfastness, and thermal stability.^{[1][2][3]} It is frequently utilized in a variety of applications, including plastics, coatings, and printing inks.^{[1][2][3]} This analysis compares PY 155 with three other widely used organic yellow pigments: Pigment Yellow 138 (PY 138), Pigment Yellow 180 (PY 180), and Pigment Yellow 83 (PY 83), to provide a comprehensive overview of their relative strengths and weaknesses in terms of both performance and cost.

Comparative Performance Data

The selection of a pigment is often a trade-off between various performance characteristics and cost. The following tables summarize the key technical properties and indicative pricing of **Pigment Yellow 155** and its alternatives.

Table 1: Key Performance Characteristics of Selected Yellow Pigments

Property	Pigment Yellow 155	Pigment Yellow 138	Pigment Yellow 180	Pigment Yellow 83
C.I. Name	Pigment Yellow 155	Pigment Yellow 138	Pigment Yellow 180	Pigment Yellow 83
Chemical Class	Disazo Condensation	Quinophthalone	Benzimidazolone	Diarylide
Shade	Greenish Yellow	Greenish Yellow	Greenish Yellow	Reddish Yellow
Heat Stability (°C)	260-280[3][4]	280-300	290-300[5]	200-240[6][7][8]
Lightfastness (Full Shade, 1-8)	7-8[2][4]	8	7-8[5]	5-6[8]
Migration Resistance (1-5)	3-4	5	4-5	3
Acid Resistance (1-5)	5[2]	5	5[9]	5[6]
Alkali Resistance (1-5)	5[2]	5	3-4[10]	5[6]
Oil Absorption (g/100g)	40-80[2]	30-40[11]	≤45[10]	40-90[6]
Primary Applications	Plastics (PP, PE, PVC), Coatings, Inks[1][2][3]	Plastics (Engineering Plastics, PVC), Coatings	Plastics (PP, PE, PS, ABS), Inks, Coatings[5]	Plastics, Inks, Coatings[6]

Table 2: Cost-Performance Overview

Pigment	Indicative Price (USD/kg)	Key Strengths	Key Weaknesses
Pigment Yellow 155	~5.5 - 20	Good balance of properties, good lightfastness.	Moderate migration resistance.
Pigment Yellow 138	~6 - 36	Excellent heat stability and weather fastness.	Higher cost.
Pigment Yellow 180	~5.5 - 36	Excellent heat stability, good lightfastness.	Moderate alkali resistance.
Pigment Yellow 83	~5 - 8	Economical choice.	Lower heat stability and lightfastness.

Disclaimer: Prices are indicative and can vary based on supplier, quantity, and market fluctuations.

Experimental Protocols

To ensure a fair and accurate comparison of pigment performance, standardized testing methodologies are crucial. The following protocols are based on widely recognized ASTM standards.

Determination of Color and Tinting Strength

Objective: To compare the coloristic properties and tinting strength of the pigments.

Standard: Based on ASTM D387 - Standard Test Method for Color and Strength of Chromatic Pigments with a Mechanical Muller.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Methodology:

- Preparation of the Pigment Dispersion:
 - Accurately weigh a specified amount of the pigment and a standard white pigment (e.g., Titanium Dioxide).

- Add a defined volume of a suitable vehicle (e.g., a long oil alkyd resin).
- Disperse the mixture using a mechanical muller for a specified number of revolutions to achieve a uniform paste.
- Preparation of the Drawdown:
 - Apply a film of the pigment paste onto a standardized test chart (e.g., Leneta card) using a drawdown bar of a specified thickness.
- Color Measurement:
 - Allow the drawdowns to dry under controlled conditions.
 - Measure the color coordinates (L, a, b*) of the full shade and the tint using a spectrophotometer.
- Calculation of Tinting Strength:
 - The relative tinting strength is calculated by comparing the reflectance values of the test pigment tint with that of a reference standard pigment tint, as detailed in ASTM D2745.[\[17\]](#)
[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Evaluation of Lightfastness

Objective: To assess the resistance of the pigments to color change upon exposure to light.

Standard: Based on ASTM D4303 - Standard Test Methods for Lightfastness of Pigments Used in Artists' Paints.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Methodology:

- Sample Preparation: Prepare colored panels or plastic plaques containing the pigments at specified concentrations.
- Exposure:
 - Partially mask each sample with a light-opaque material.

- Expose the samples in a xenon-arc lightfastness apparatus under controlled conditions of irradiance, temperature, and humidity, simulating indoor daylight through window glass.
- Evaluation:
 - After a specified duration of exposure, remove the samples.
 - Measure the color difference (ΔE^*) between the exposed and unexposed areas of each sample using a spectrophotometer.
 - Rate the lightfastness on the Blue Wool Scale (1-8), where 8 represents the highest lightfastness.

Assessment of Heat Stability

Objective: To determine the maximum temperature a pigment can withstand in a specific polymer without significant color change.

Methodology:

- Compounding:
 - Dry blend the pigment with a specific polymer (e.g., HDPE, PVC) at a defined concentration.
 - Melt-compound the mixture using a two-roll mill or a twin-screw extruder at a series of increasing temperatures.
- Molding:
 - Prepare test plaques from the compounded material at each temperature using an injection molding machine.
- Evaluation:
 - Measure the color of each plaque and compare it to a reference plaque prepared at the lowest processing temperature.

- The heat stability is reported as the highest temperature at which the color change (ΔE^*) remains within a specified tolerance.

Determination of Migration Resistance

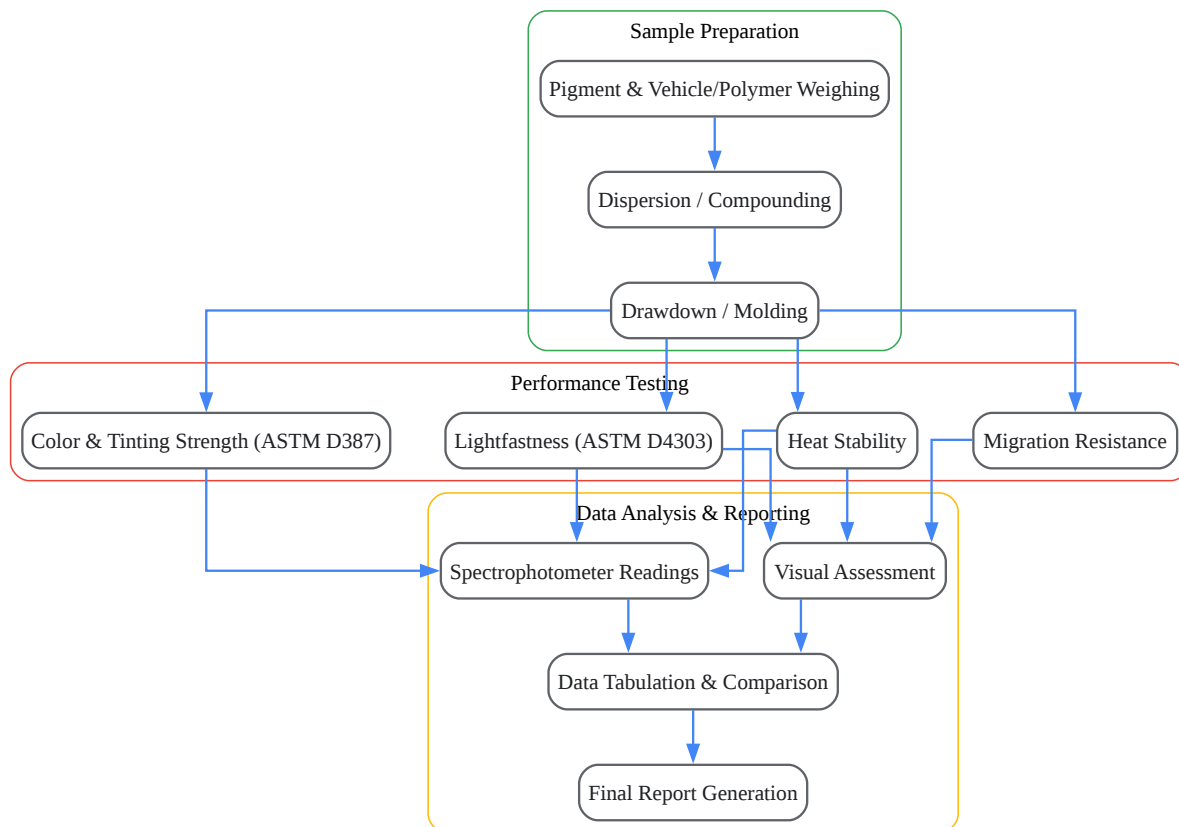
Objective: To evaluate the tendency of a pigment to migrate from a pigmented plastic into an unpigmented material in contact.

Methodology:

- Sample Preparation:
 - Prepare a pigmented plastic sheet (e.g., flexible PVC) and an unpigmented sheet of the same material.
- Contact Test:
 - Place the pigmented and unpigmented sheets in direct contact under a specified pressure and temperature for a defined period.
- Evaluation:
 - Separate the sheets and visually assess the unpigmented sheet for any color transfer.
 - The degree of migration is rated on a 1-5 scale, where 5 indicates no migration.

Visualization of Experimental Workflow and Decision Factors

The following diagrams, created using the DOT language, illustrate a typical experimental workflow for pigment evaluation and the key factors influencing pigment selection.



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Caption: Experimental workflow for pigment performance evaluation.



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Caption: Key decision factors for industrial pigment selection.

Conclusion

The choice between **Pigment Yellow 155** and its alternatives is highly dependent on the specific requirements of the end application.

- **Pigment Yellow 155** offers a well-rounded performance profile at a moderate cost, making it a suitable choice for a wide range of applications where a balance of properties is needed.
- Pigment Yellow 138 is a premium option, ideal for applications demanding the highest heat stability and weather fastness, such as in engineering plastics.
- Pigment Yellow 180 also provides excellent heat stability and is a strong candidate for high-temperature processing applications.
- Pigment Yellow 83 represents the most economical option, suitable for applications where cost is a primary driver and the performance requirements for heat and light stability are less stringent.

By carefully considering the data presented and conducting thorough testing based on the outlined protocols, researchers and formulators can make an informed decision to select the most cost-effective pigment that meets the performance demands of their specific industrial application.

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